

# Safeguarding Your Research: A Guide to Handling R121919 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: R121919 hydrochloride

Cat. No.: B1678691

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **R121919 hydrochloride**, a high-affinity corticotropin-releasing factor receptor 1 (CRF1) antagonist. Adherence to these procedures is critical for operational safety and integrity.

## Chemical and Physical Properties

A clear understanding of the substance's properties is the foundation of safe handling.

Property	Value
IUPAC Name	3-[6-(Dimethylamino)-4-methyl-3-pyridinyl]-2,5-dimethyl-N,N-dipropylpyrazolo[1,5-a]pyrimidin-7-amine hydrochloride[1]
Molecular Formula	C22H32N6.HCl[1]
Molecular Weight	416.99 g/mol [1]
CAS Number	195055-66-4[1]
Purity	≥98% (HPLC)
Storage	Store at +4°C

## Hazard Identification and Personal Protective Equipment (PPE)

While **R121919 hydrochloride** does not meet the classification criteria for hazardous substances under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, and is not considered a hazardous substance or mixture, standard laboratory precautions are essential to minimize exposure.<sup>[1]</sup><sup>[2]</sup>

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not required under normal conditions of use. If dust is generated, use a NIOSH-approved respirator.

## Operational and Handling Protocols

Proper handling procedures are critical to prevent contamination and ensure experimental accuracy.

### General Handling:

- Work in a well-ventilated area.<sup>[2]</sup>
- Avoid inhalation of dust and formation of aerosols.<sup>[2]</sup>
- Prevent contact with skin and eyes.<sup>[2]</sup>
- Wash hands thoroughly after handling.

### Preparation of Stock Solutions:

- The following is a general guide; always refer to your specific experimental protocol.
- For a 10 mM stock solution: Add 2.398 mL of solvent to 1 mg of **R121919 hydrochloride**.
- Solubility may vary. Sonication may be required to fully dissolve the compound. For some biological applications, solvents such as aqueous 70% (v/v) polyethylene glycol 400 have been used.

## Emergency and Disposal Procedures

Preparedness for unexpected events is a key component of laboratory safety.

### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- In Case of Eye Contact: Promptly flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[2\]](#)

### Spill Response Workflow:



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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)